

# Technical Guide: Physicochemical Properties of 2-(Trifluoromethoxy)benzyl Alcohol

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## Compound of Interest

Compound Name: *2-(Trifluoromethoxy)benzyl alcohol*

Cat. No.: B068479

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This technical guide provides a concise overview of the boiling and melting points of **2-(Trifluoromethoxy)benzyl alcohol**, a versatile building block in the pharmaceutical and agrochemical industries. The inclusion of the trifluoromethoxy group enhances the lipophilicity and metabolic stability of molecules, making this compound a valuable intermediate in the synthesis of novel therapeutic agents.<sup>[1]</sup>

## Physicochemical Data

The following table summarizes the reported boiling point of **2-(Trifluoromethoxy)benzyl alcohol**.

Property	Value	Conditions
Boiling Point	98 °C	at 12 mmHg
Boiling Point	96-98 °C	at 12 mmHg <sup>[2]</sup>
Boiling Point	96 °C	

Note on Melting Point: A definitive melting point for **2-(Trifluoromethoxy)benzyl alcohol** is not consistently reported in the reviewed literature. The compound is described as a "white to almost white clear liquid"<sup>[1]</sup>, suggesting a melting point at or below room temperature. Another source describes it as a "fused solid" at room temperature. This ambiguity indicates that the

melting point may be close to ambient temperatures. For comparison, the related compound 2,5-bis(trifluoromethyl)benzyl alcohol has a reported melting point of 34-36 °C.

## Experimental Protocols

While the specific experimental report for the determination of the boiling point of **2-(Trifluoromethoxy)benzyl alcohol** is not detailed in the available literature, a general methodology for determining the boiling point of a liquid under reduced pressure is described below.

### Determination of Boiling Point under Reduced Pressure

This method is employed for substances that decompose at their atmospheric boiling point.

#### Apparatus:

- A distillation flask of appropriate size.
- A thermometer.
- A capillary tube sealed at one end.
- A heating mantle or oil bath.
- A vacuum pump and a manometer to measure the pressure.

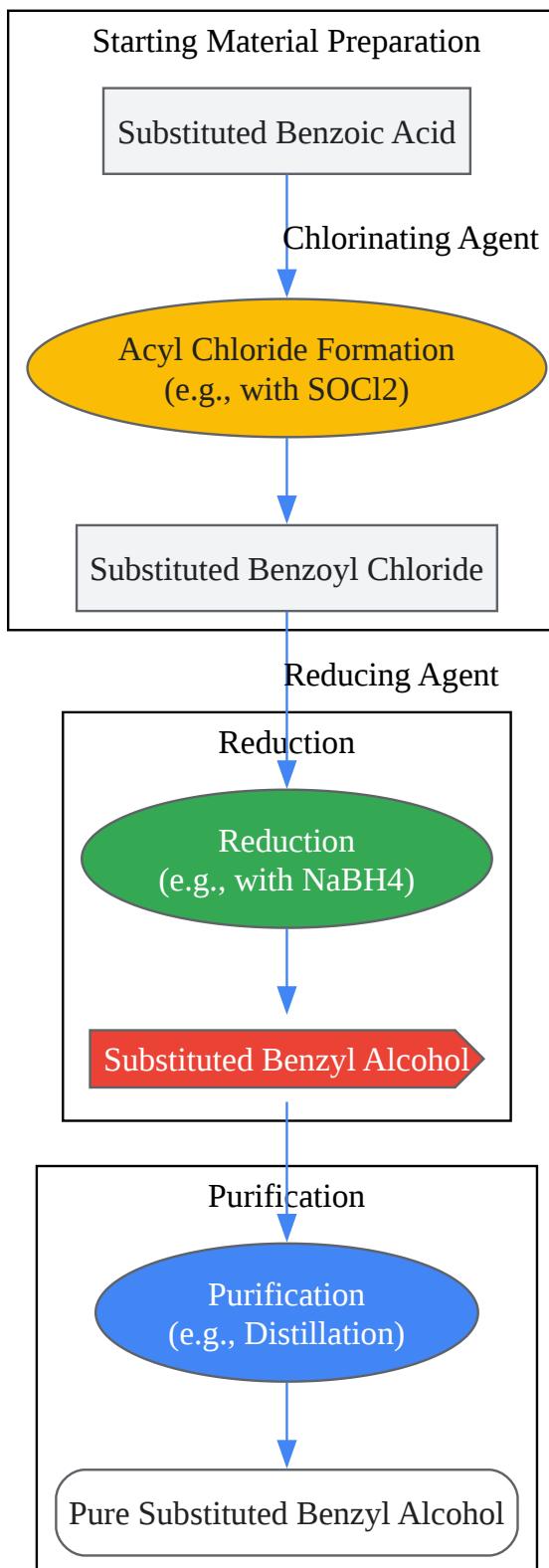
#### Procedure:

- A small amount of the liquid is placed in the distillation flask.
- The thermometer is positioned such that the top of the bulb is level with the side arm of the flask.
- A capillary tube, sealed at one end, is placed in the flask with the open end submerged in the liquid.
- The system is connected to a vacuum pump, and the pressure is reduced to the desired value, as measured by the manometer.

- The flask is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The boiling point is the temperature at which the stream of bubbles is continuous and vigorous, and the vapor and liquid are in equilibrium.

## Logical Workflow: Synthesis of a Substituted Benzyl Alcohol

The following diagram illustrates a representative synthetic pathway for a substituted benzyl alcohol, based on common organic chemistry transformations. This provides a logical workflow for the preparation of compounds structurally related to **2-(Trifluoromethoxy)benzyl alcohol**.

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Caption: A generalized workflow for the synthesis of substituted benzyl alcohols.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 175278-07-6 CAS MSDS (2-(Trifluoromethoxy)benzyl alcohol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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